

Application Notes and Protocols for DPM-1001 in Diet-Induced Obesity Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

DPM-1001 is a potent, selective, and orally bioavailable non-competitive allosteric inhibitor of protein-tyrosine phosphatase 1B (PTP1B).^{[1][2][3]} PTP1B is a key negative regulator of both insulin and leptin signaling pathways, making it a validated therapeutic target for type 2 diabetes and obesity.^{[4][5][6]} Inhibition of PTP1B by **DPM-1001** has been shown to enhance insulin and leptin signaling, leading to anti-diabetic and anti-obesity effects in preclinical animal models of diet-induced obesity (DIO).^{[1][4][5]} **DPM-1001** is an analog of trodusquemine (MSI-1436) and also possesses copper-chelating properties.^[4] These application notes provide detailed protocols for the use of **DPM-1001** in DIO mouse models to study its effects on metabolic parameters.

Data Presentation

The following tables summarize the in vivo efficacy of **DPM-1001** in a diet-induced obesity mouse model.

Table 1: Effect of **DPM-1001** on Body Weight in DIO Mice

Treatment Group	Dosage	Administration Route	Duration	Mean Body Weight Change	Reference
Vehicle Control	-	Oral Gavage / Intraperitoneal	50 days	-	[1]
DPM-1001	5 mg/kg	Oral Gavage / Intraperitoneal	50 days	5% decrease	[1][3]

Table 2: Metabolic Parameters Affected by **DPM-1001** in DIO Mice

Parameter	Effect of DPM-1001 Treatment	Method of Assessment	Reference
Glucose Tolerance	Improved	Oral Glucose Tolerance Test (OGTT)	[1][3]
Insulin Sensitivity	Improved	Insulin Tolerance Test (ITT)	[1][3]
Insulin Signaling	Enhanced	Western Blot for p-IR, p-Akt	[5]
Leptin Signaling	Enhanced	Western Blot for p-STAT3	[5]

Experimental Protocols

Diet-Induced Obesity (DIO) Mouse Model

Objective: To induce obesity and metabolic syndrome in mice through a high-fat diet (HFD).

Materials:

- Male C57BL/6J mice (8 weeks old)
- High-Fat Diet (HFD; e.g., 60% kcal from fat)
- Standard Chow Diet (Control)
- Animal caging and husbandry supplies

Protocol:

- Acclimatize male C57BL/6J mice to the animal facility for at least one week.
- Randomize mice into two groups: Control (Standard Chow Diet) and DIO (High-Fat Diet).
- House mice individually or in small groups with ad libitum access to their respective diets and water for 12-16 weeks.
- Monitor body weight and food intake weekly.
- After the induction period, mice on the HFD should exhibit significantly higher body weight and fat mass compared to the control group, indicating the successful establishment of the DIO model.

DPM-1001 Administration

Objective: To administer **DPM-1001** to DIO mice.

Materials:

- **DPM-1001**
- Vehicle (e.g., sterile saline, or a solution of DMSO, PEG300, Tween-80, and saline^[2])
- Oral gavage needles (20-22 gauge, 1.5 inch, ball-tipped)
- Syringes

Protocol:

- Prepare a stock solution of **DPM-1001** in an appropriate vehicle. A suggested formulation for oral administration is to first dissolve **DPM-1001** in DMSO, then add PEG300, Tween-80, and finally saline to the desired concentration.^[2]
- For a 5 mg/kg dose, calculate the required volume for each mouse based on its body weight. The final injection volume should typically be around 5-10 ml/kg.
- Administer **DPM-1001** or vehicle control to the DIO mice once daily via oral gavage for the duration of the study (e.g., 50 days).^{[1][3]}
- To perform oral gavage, restrain the mouse firmly by the scruff of the neck to immobilize the head.
- Gently insert the gavage needle into the esophagus and slowly deliver the solution.
- Monitor the animals for any signs of distress during and after the procedure.

Oral Glucose Tolerance Test (OGTT)

Objective: To assess the effect of **DPM-1001** on glucose clearance.

Materials:

- Glucose solution (20% w/v in sterile water or saline)
- Glucometer and test strips
- Syringes and needles

Protocol:

- Fast the mice for 6 hours with free access to water.
- Record the baseline blood glucose level (t=0) from a tail snip.
- Administer a glucose bolus of 2 g/kg body weight via oral gavage.

- Measure blood glucose levels at 15, 30, 60, 90, and 120 minutes post-glucose administration.
- Plot the blood glucose concentration over time and calculate the area under the curve (AUC) to quantify glucose tolerance.

Insulin Tolerance Test (ITT)

Objective: To evaluate the effect of **DPM-1001** on insulin sensitivity.

Materials:

- Humulin R (human insulin)
- Sterile saline
- Glucometer and test strips
- Syringes and needles

Protocol:

- Fast the mice for 4-6 hours with free access to water.
- Record the baseline blood glucose level ($t=0$) from a tail snip.
- Administer an intraperitoneal (IP) injection of insulin at a dose of 0.75 U/kg body weight.
- Measure blood glucose levels at 15, 30, 60, and 90 minutes post-insulin injection.
- Plot the percentage of initial blood glucose over time to assess insulin sensitivity.

Western Blot Analysis of Insulin and Leptin Signaling

Objective: To determine the effect of **DPM-1001** on key signaling proteins in the insulin and leptin pathways.

Materials:

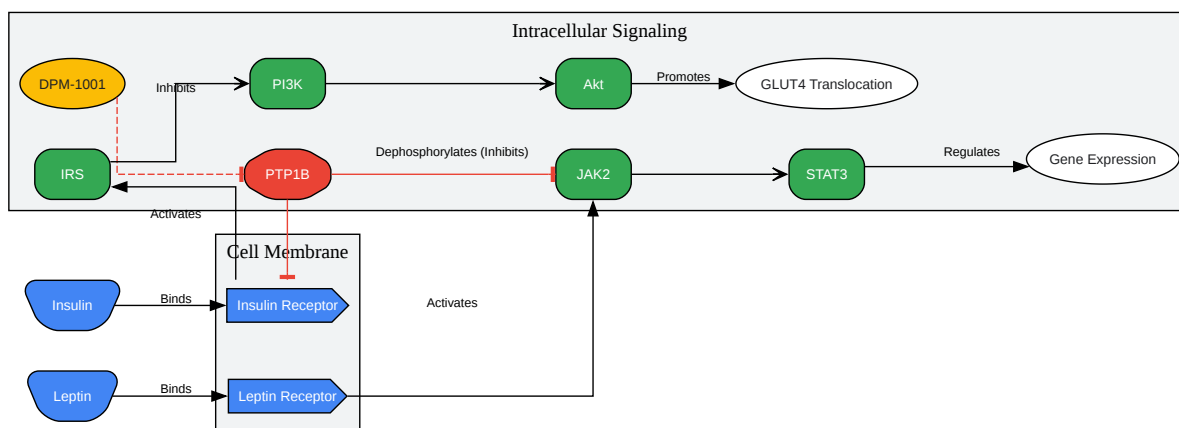
- Tissue lysates (e.g., from liver, muscle, or hypothalamus)
- Protein assay kit
- SDS-PAGE gels and electrophoresis apparatus
- PVDF membranes and transfer apparatus
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies (e.g., anti-p-IR, anti-IR, anti-p-Akt, anti-Akt, anti-p-STAT3, anti-STAT3)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

Protocol:

- Homogenize tissues in lysis buffer and determine protein concentration.
- Separate equal amounts of protein (e.g., 20-40 µg) on SDS-PAGE gels.
- Transfer the separated proteins to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify band intensities and normalize the phosphorylated protein levels to the total protein levels.

Visualizations

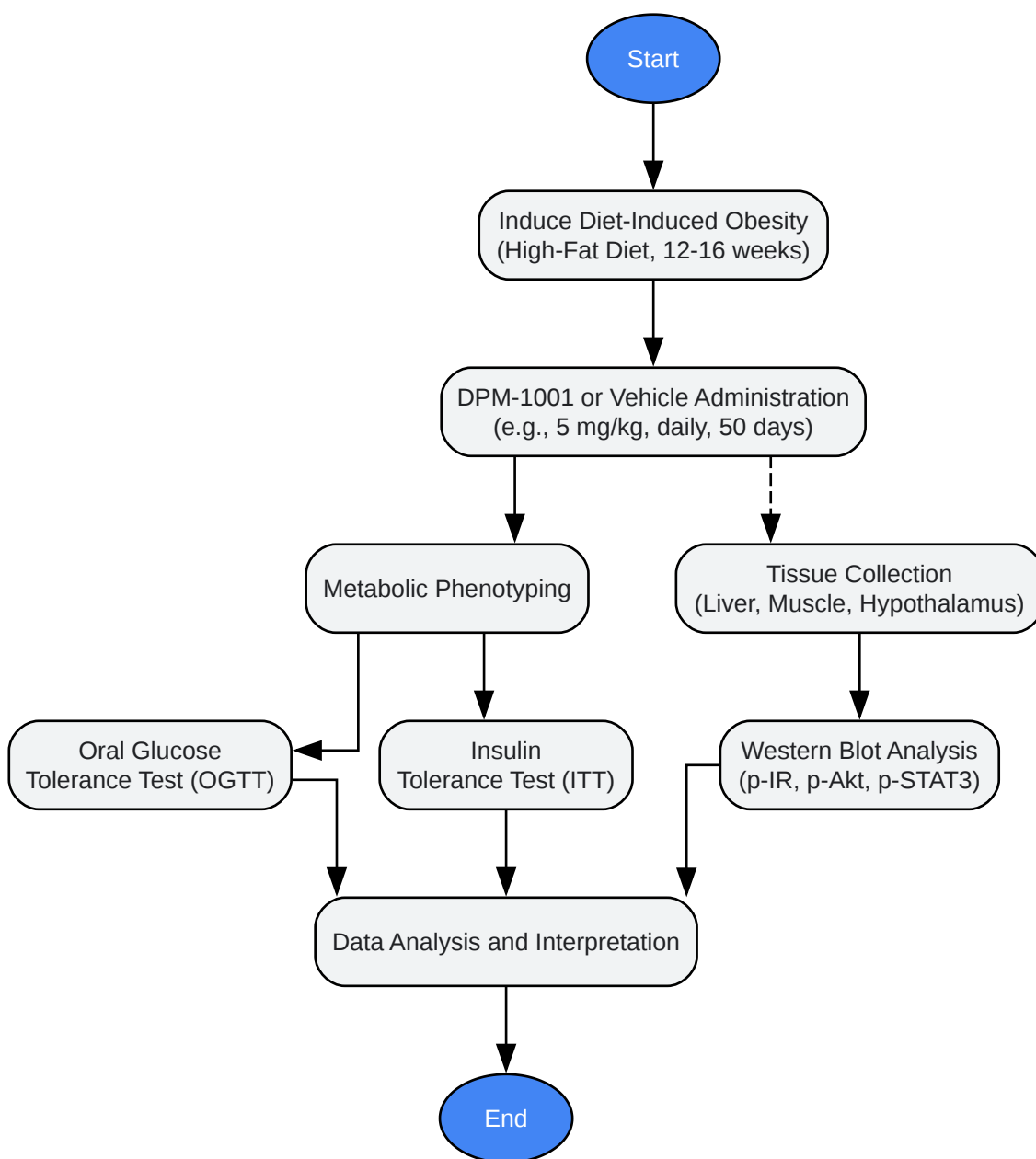
DPM-1001 Mechanism of Action



[Click to download full resolution via product page](#)

Caption: **DPM-1001** enhances insulin and leptin signaling by inhibiting PTP1B.

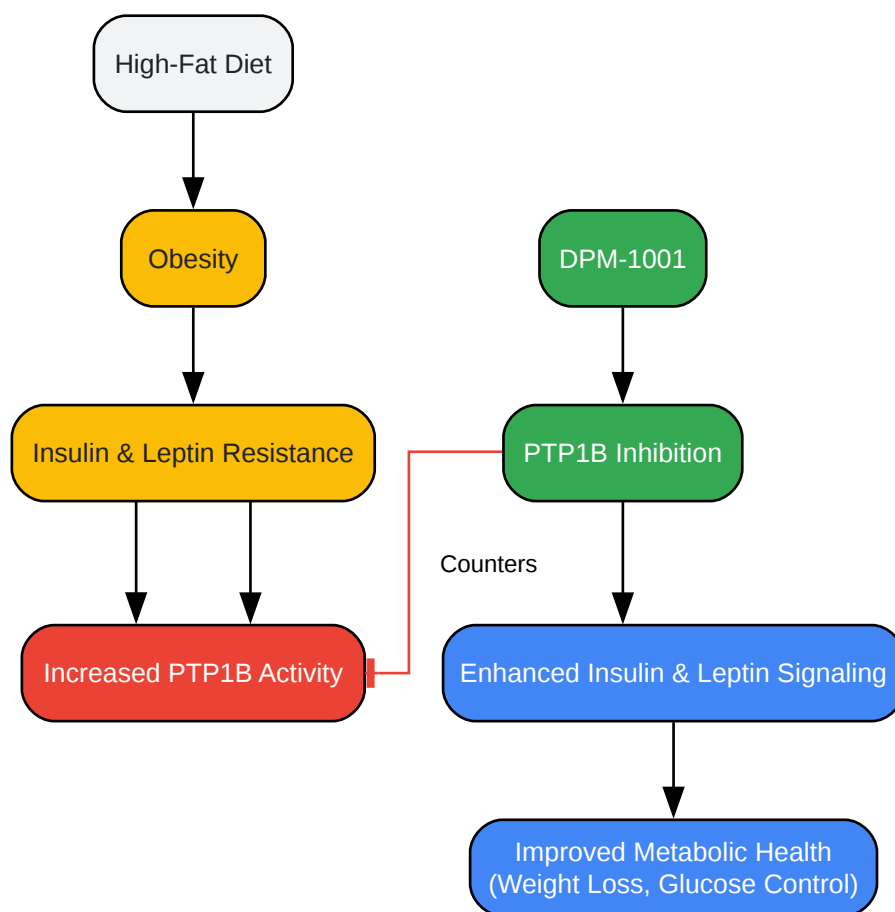
Experimental Workflow for Evaluating DPM-1001 in DIO Mice



[Click to download full resolution via product page](#)

Caption: Workflow for preclinical evaluation of **DPM-1001** in DIO mice.

Logical Relationship of DPM-1001's Therapeutic Potential



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Gavage \[ko.cwru.edu\]](#)
- 2. [iacuc.wsu.edu \[iacuc.wsu.edu\]](#)
- 3. [medchemexpress.com \[medchemexpress.com\]](#)
- 4. [ouv.vt.edu \[ouv.vt.edu\]](#)
- 5. A potent, selective, and orally bioavailable inhibitor of the protein-tyrosine phosphatase PTP1B improves insulin and leptin signaling in animal models - PubMed

[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- 6. MPD: Schonfeld1: project protocol [\[phenome.jax.org\]](https://phenome.jax.org)
- To cite this document: BenchChem. [Application Notes and Protocols for DPM-1001 in Diet-Induced Obesity Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15578887/docs#application-notes-and-protocols-for-dpm-1001-in-diet-induced-obesity-models\]](https://www.benchchem.com/product/b15578887/docs#application-notes-and-protocols-for-dpm-1001-in-diet-induced-obesity-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)